Application Notes and Protocols for Glutathione S-Transferase (GST) Activity Assays

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Compound of Interest

Compound Name:	*S-Ethylglutathione*
CAS No.:	*24425-52-3*
Cat. No.:	*B1680961*

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Note on Substrate Selection: While the inquiry specified **S-Ethylglutathione**, the predominant and extensively documented substrate for routine Glutathione S-Transferase (GST) activity assays is 1-chloro-2,4-dinitrobenzene (CDNB).[1][2][3][4][5] CDNB is a general substrate suitable for a broad range of GST isoenzymes.[5][6] This document will, therefore, focus on the well-established CDNB-based assay methodology.

Introduction

Glutathione S-Transferases (GSTs) are a superfamily of enzymes crucial for cellular detoxification.[3][5][7] They play a vital role in protecting cells from xenobiotics and oxidative stress by catalyzing the conjugation of reduced glutathione (GSH) to various electrophilic compounds.[3][7][8] This conjugation reaction renders the toxic substrates more water-soluble, facilitating their excretion from the cell.[7][9] Elevated levels of GSTs have been implicated in the development of resistance to anticancer drugs, making the measurement of GST activity a key area of research in drug development and toxicology.[8][10][11][12]

Principle of the Assay

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The GST activity assay is a continuous kinetic spectrophotometric assay. The assay is based on the GST-catalyzed reaction between reduced glutathione (GSH) and the substrate 1-chloro-2,4-dinitrobenzene (CDNB).[1][3] The product of this reaction, a GS-DNB conjugate, absorbs light at 340 nm.[1][3][13] The rate of the increase in absorbance at 340 nm is directly proportional to the GST activity in the sample.[3][13]

The enzymatic reaction is as follows:

GSH + CDNB --(GST)--> GS-DNB + HCl[13]

Data Presentation

Table 1: Key Parameters for GST Activity Assay using CDNB

Parameter	Value	Reference
Wavelength for Detection	340 nm	[1][3][4]
Molar Extinction Coefficient of GS-DNB Conjugate	9.6 $mM^{-1}cm^{-1}$	[3]
pH Optimum	6.5 - 7.5	[1][14]
Typical Reaction Temperature	25 °C - 37 °C	[1][4]

Table 2: Typical Reagent Concentrations for GST Activity Assay

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Reagent	Stock Concentration	Final Concentration in Assay	Reference
Potassium Phosphate Buffer	0.1 M	0.1 M	[14]
Reduced Glutathione (GSH)	100 mM	1.0 mM	[1][14]
1-chloro-2,4-dinitrobenzene (CDNB)	100 mM	1.0 mM	[1][14]

Experimental Protocols

Preparation of Reagents

- Assay Buffer (0.1 M Potassium Phosphate Buffer, pH 6.5): Prepare a 0.1 M solution of potassium phosphate and adjust the pH to 6.5.[1]
- 100 mM Reduced Glutathione (GSH) Stock Solution: Dissolve the required amount of L-Glutathione reduced in deionized water. This solution should be prepared fresh daily and kept on ice.[13] For longer-term storage, it can be aliquoted and stored at -20°C for several months.[13]
- 100 mM 1-chloro-2,4-dinitrobenzene (CDNB) Stock Solution: Dissolve the required amount of CDNB in ethanol.[1] This solution should be stored at -20°C. Avoid more than five freeze-thaw cycles.[1]
- Sample Preparation:
  - Cell Lysate: Wash cells with cold PBS. Resuspend the cell pellet in an appropriate volume of assay buffer and homogenize.[6] Centrifuge the homogenate at 10,000 x g for 15 minutes at 4°C to remove insoluble material.[3][6] The resulting supernatant is the cell lysate.

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- Tissue Homogenate: Perfuse the tissue with PBS containing heparin to remove red blood cells.[6] Homogenize the tissue in 4 volumes of assay buffer.[3] Centrifuge at 10,000 x g for 10 minutes at 4°C.[3] The supernatant is the tissue homogenate.

Assay Procedure (96-well plate format)

- Prepare Reaction Mix: For each reaction, prepare a working reagent mix containing assay buffer, CDNB stock solution, and GSH stock solution. A typical mix for one well would be 83 µL assay buffer, 2 µL of 100 mM CDNB, and 5 µL of 100 mM GSH.[3]
- Sample and Blank Preparation:
  - Add 10 µL of the sample (cell lysate or tissue homogenate, diluted if necessary) to the wells of a 96-well plate.[3]
  - For the blank, add 10 µL of assay buffer to a separate well.[3]
- Initiate the Reaction: Add 90 µL of the freshly prepared reaction mix to each well containing the sample and the blank.[3] Mix immediately by gentle shaking.[13]
- Kinetic Measurement: Immediately place the plate in a microplate reader and measure the absorbance at 340 nm.[3] Take readings every 30 seconds for at least 5 minutes.[13]

Data Analysis

- Calculate the Rate of Reaction (ΔA340/min): Plot the absorbance at 340 nm against time for each sample and the blank. Determine the slope of the linear portion of the curve. This represents the rate of change in absorbance per minute (ΔA340/min).[1][3]
- Correct for Blank: Subtract the ΔA340/min of the blank from the ΔA340/min of each sample to get the corrected rate.
- Calculate GST Activity: Use the following formula to calculate the GST activity in the sample:

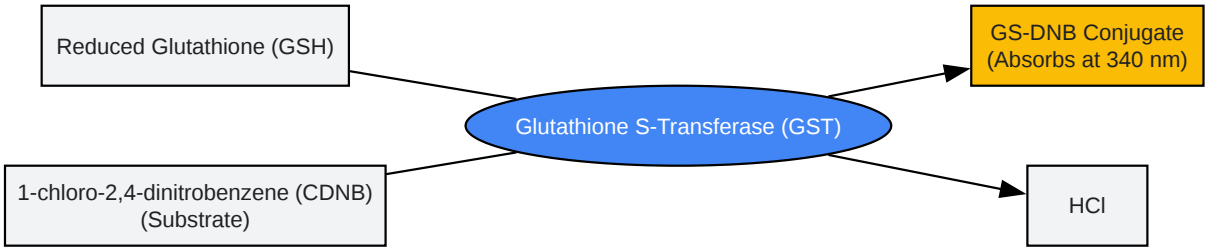
  GST Activity (U/mL) = (Corrected ΔA340/min * Total Assay Volume (mL)) / (Molar Extinction Coefficient * Sample Volume (mL) * Light Path (cm))
  - Molar Extinction Coefficient of GS-DNB: 0.0096 $\mu M^{-1}cm^{-1}$ (or 9.6 $mM^{-1}cm^{-1}$)[1][3]

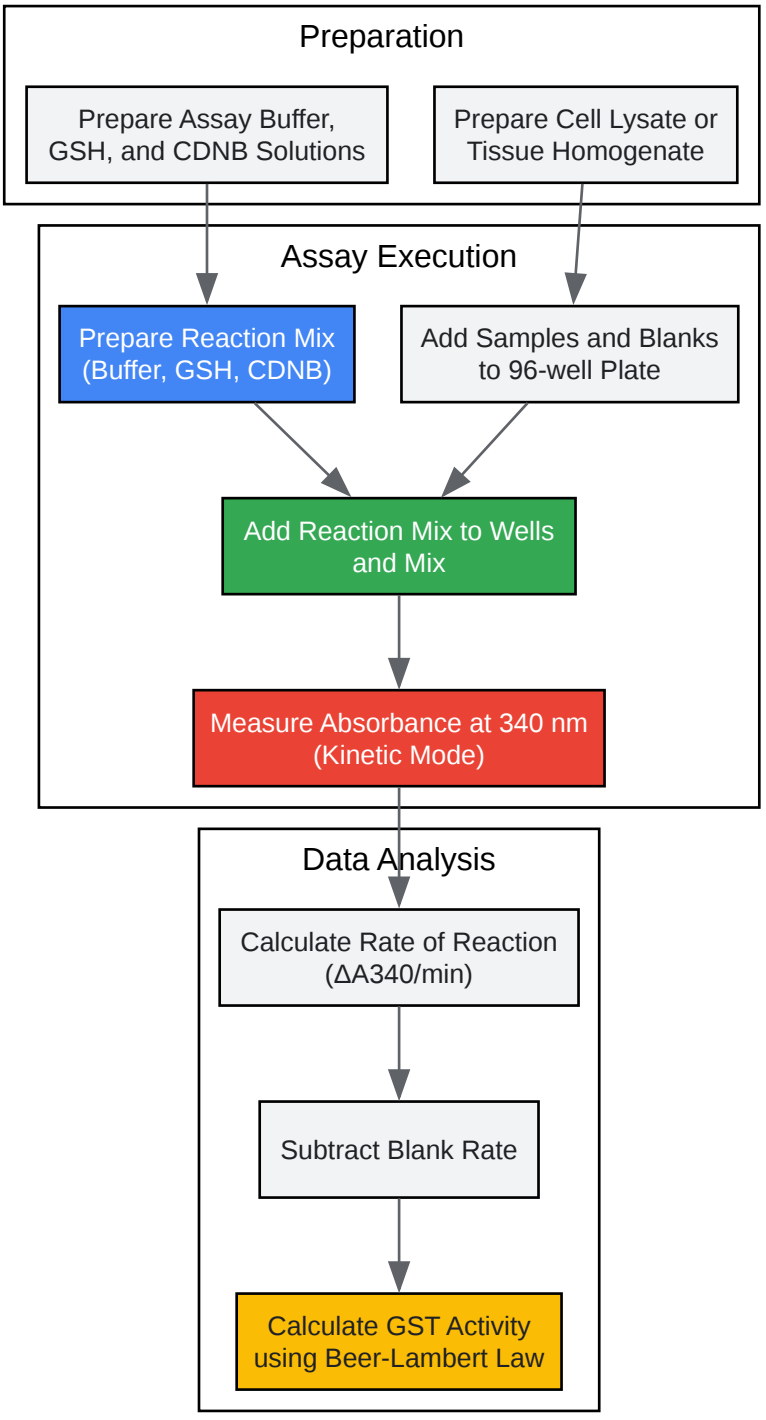
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- Note: The light path for a 96-well plate needs to be determined or a plate-specific adjusted extinction coefficient should be used.[3]

Visualizations

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